

Physical and chemical properties of Acetaminophen glucuronide-d4

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Compound of Interest

Compound Name: Acetaminophen glucuronide-d4

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An In-depth Technical Guide to Acetaminophen Glucuronide-d4

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical and chemical properties of **Acetaminophen glucuronide-d4**, a key deuterated metabolite of Acetaminophen. It includes detailed information on its use as an internal standard in analytical methodologies, its role in drug metabolism, and relevant experimental protocols.

Core Physical and Chemical Properties

Acetaminophen glucuronide-d4 is the deuterated form of Acetaminophen glucuronide, the major, inactive metabolite of Acetaminophen (also known as paracetamol). The deuterium labeling makes it an ideal internal standard for mass spectrometry-based quantification of the non-labeled metabolite.

Quantitative Data Summary

The following tables summarize the key physical and chemical properties of **Acetaminophen glucuronide-d4**. Due to its primary use as an analytical standard, some experimental physical properties like melting and boiling points are not readily available. Data for the non-deuterated sodium salt form and the parent compound, Acetaminophen, are provided for context.

Table 1: Physical and Chemical Properties of **Acetaminophen Glucuronide-d4** and Related Compounds

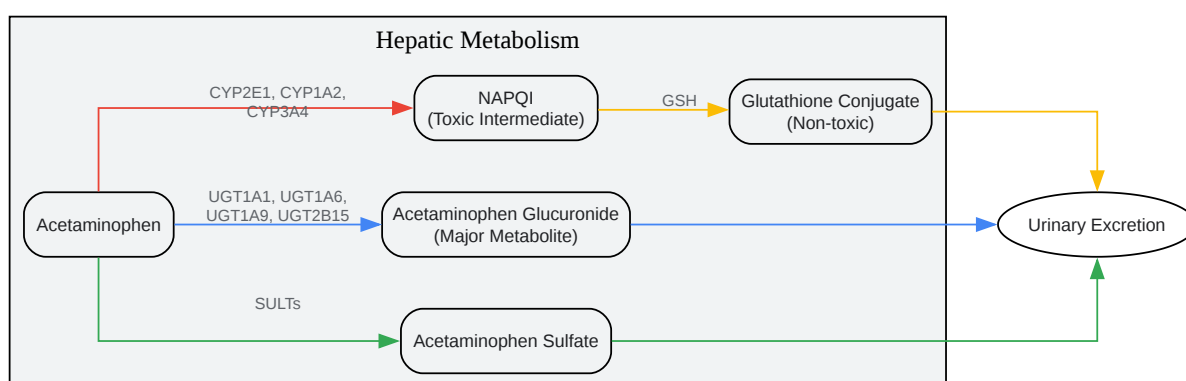
Property	Acetaminophen glucuronide-d4	Acetaminophen glucuronide (sodium salt)	Acetaminophen
Molecular Formula	C ₁₄ H ₁₂ D ₄ NNaO ₈ [1]	C ₁₄ H ₁₆ NNaO ₈ [2]	C ₈ H ₉ NO ₂
Molecular Weight	353.29 g/mol [1]	349.3 g/mol [2]	151.16 g/mol
Appearance	Solid[2]	White Powder	White, odorless crystalline powder
Melting Point	Not available	Not available	169–170.5 °C[3]
Boiling Point	Not available	Not available	Not available
Solubility	Not available	Slightly soluble in methanol and water[2]	Soluble in water (1:70), ethanol (1:7), methanol (1:10), acetone (1:13)[3]
UV/Vis λ _{max}	Not available	246 nm[2]	Not available

Table 2: Mass Spectrometry Data for **Acetaminophen Glucuronide-d4** and Acetaminophen

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Ionization Mode	Reference
Acetaminophen-d4	156.1	114.1	ESI, Positive	[4][5][6]
Acetaminophen	152.1	110.1	ESI, Positive	[4][5][6]
Acetaminophen glucuronide	326.0881	113.0244, 85.0295, 175.0248	ESI, Negative	[7]

Metabolic Pathway of Acetaminophen

Acetaminophen is primarily metabolized in the liver through glucuronidation and sulfation.[8] A minor fraction is oxidized by cytochrome P450 enzymes to a reactive metabolite, N-acetyl-p-benzoquinone imine (NAPQI).[8] At therapeutic doses, NAPQI is detoxified by conjugation with glutathione.[8] The glucuronidation pathway, which produces Acetaminophen glucuronide, is the major route of metabolism and is catalyzed by UDP-glucuronosyltransferases (UGTs), primarily UGT1A1, UGT1A6, UGT1A9, and UGT2B15.[2][8]



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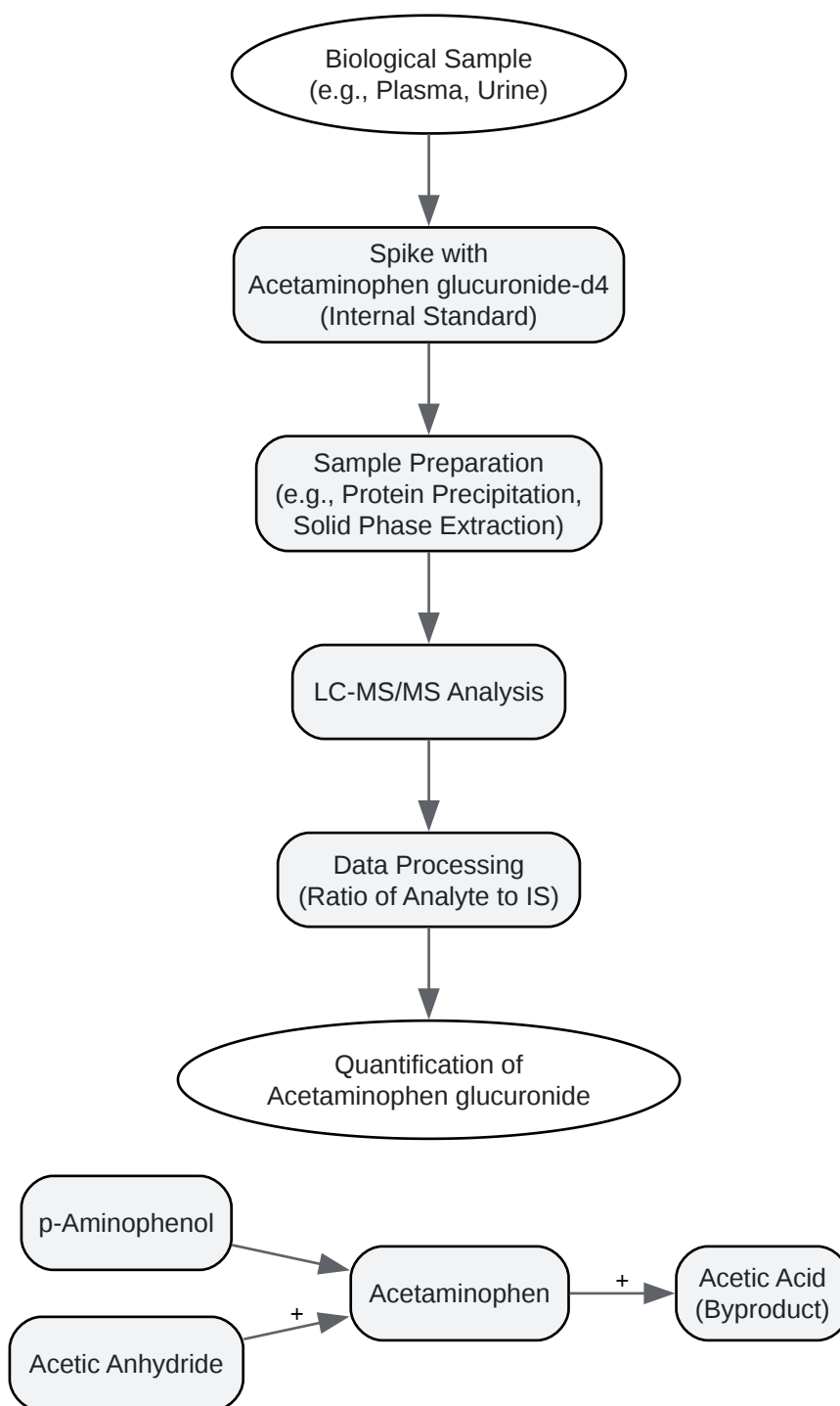
Metabolic pathway of Acetaminophen in the liver.

Experimental Protocols

Acetaminophen glucuronide-d4 is predominantly used as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays for the quantification of Acetaminophen and its metabolites in biological matrices.

General Workflow for Bioanalytical Quantification

The use of a deuterated internal standard like **Acetaminophen glucuronide-d4** is critical for correcting variations during sample preparation and analysis, thereby ensuring accuracy and precision.



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